

Essential Safety and Operational Guide for (2-Bromophenyl)acetaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2-Bromophenyl)acetaldehyde

CAS No.: 96557-30-1

Cat. No.: B125969

[Get Quote](#)

This guide provides critical safety protocols, handling procedures, and disposal plans for **(2-Bromophenyl)acetaldehyde**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is paramount for ensuring a safe laboratory environment.

(2-Bromophenyl)acetaldehyde is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed and can cause skin, eye, and respiratory irritation^{[1][2][3]}.

Hazard Identification and Classification

The primary hazards associated with **(2-Bromophenyl)acetaldehyde** are summarized below.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)[1][4]
Skin Corrosion/Irritation	Potential to cause skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Potential to cause serious eye irritation[1][2]
Acute Toxicity, Dermal	May be harmful in contact with skin[1]
Acute Toxicity, Inhalation	May be harmful if inhaled[1]
Specific target organ toxicity, single exposure	May cause respiratory irritation[2]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **(2-Bromophenyl)acetaldehyde** is crucial to minimize exposure and risk.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Always handle **(2-Bromophenyl)acetaldehyde** in a certified chemical fume hood to minimize inhalation exposure[5].
- Ensure a safety shower and eyewash station are readily accessible[6][7].

Personal Protective Equipment (PPE): The following PPE is mandatory when handling this substance:

Activity	Eye/Face Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing/Handling Solid or Liquid	Tightly fitting safety goggles with side-shields (conforming to EN166 or NIOSH standards)[5][6][8].	Chemical-impermeable gloves (e.g., Nitrile rubber). Inspect gloves before use[6][7].	For solids, an N95 (US) or equivalent dust mask. If aerosol generation is possible, work in a fume hood or use a respirator with appropriate cartridges[6][8].	Standard lab coat. A chemical-resistant apron is recommended if there is a risk of splashing[6][8].
Preparing Solutions	Tightly fitting safety goggles with side-shields. A face shield is recommended if splashing is likely[6][8].	Chemical-impermeable gloves[6][8].	Work within a certified chemical fume hood to avoid inhaling vapors[5][8].	Chemical-resistant lab coat or apron over a standard lab coat[6][8].
Running Reactions	Tightly fitting safety goggles with side-shields[6][8].	Chemical-impermeable gloves[6][8].	All operations should be conducted within a chemical fume hood[5].	Standard lab coat[6][8].

Step-by-Step Handling Procedure

- Preparation:
 - Read the Safety Data Sheet (SDS) thoroughly before starting any work.
 - Ensure all necessary PPE is available and in good condition.
 - Set up all equipment within a certified chemical fume hood.
- Handling:

- Avoid all personal contact, including inhalation[9].
- Wash hands and face thoroughly after handling[6].
- Avoid creating dust or aerosols[6].
- Keep the container tightly closed when not in use[6].
- Storage:
 - Store in a cool, dark, and dry place[6].
 - Keep in a tightly closed container[5].
 - Store away from incompatible materials such as oxidizing agents[6].

Emergency Procedures

Immediate and correct response to an incident is critical.

Exposure Response

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[5][10][11].
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice[5][10][11].
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention[5][10][11].
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention[5][12].

Spill Cleanup

Spill Size	Procedure
Minor Spill	Absorb with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the material into a sealed, labeled container for disposal. Ventilate the area and wash the spill site after material pickup is complete[6][7][12].
Major Spill	Evacuate the area immediately. Keep people away from and upwind of the spill. Notify your institution's environmental health and safety department and emergency services. Do not attempt to clean up without appropriate training and equipment[13].

Disposal Plan

Proper disposal of **(2-Bromophenyl)acetaldehyde** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization and Collection

- All waste containing **(2-Bromophenyl)acetaldehyde** must be considered hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.

Disposal Procedure

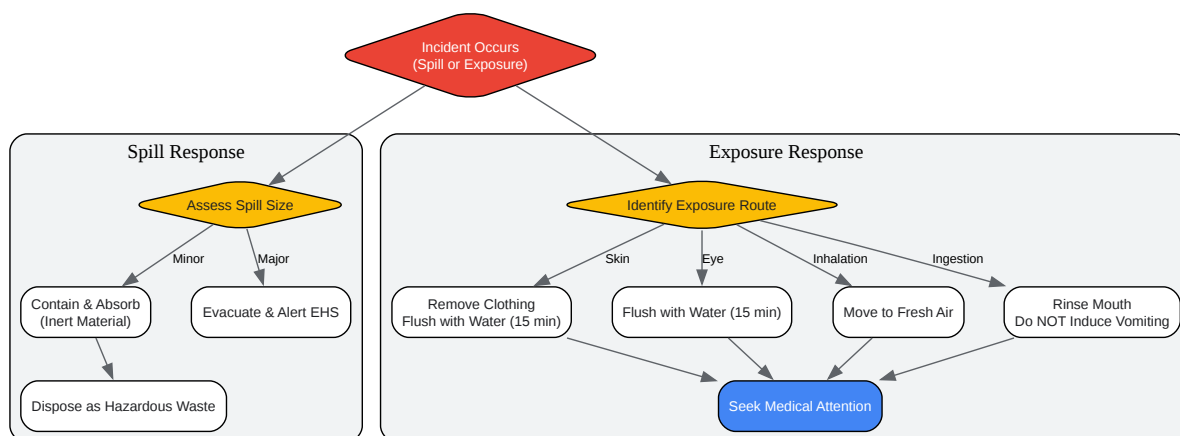
- Consult Regulations: Disposal must be conducted in strict accordance with all federal, state, and local regulations[5][6][14].
- Professional Disposal: Contact a licensed professional waste disposal service to handle the disposal of this material[5][14].

- Container Disposal: Empty containers should be treated as hazardous waste and disposed of through the same professional service[14]. Do not reuse empty containers.

Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling (2-Bromophenyl)acetaldehyde safely.

Caption: Standard workflow for handling hazardous chemicals.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(2-Bromophenyl)acetaldehyde | C₈H₇BrO | CID 11424180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(4-Bromophenyl)acetaldehyde | C₈H₇BrO | CID 11052612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mpbio.com [mpbio.com]
- 4. 2-(2-bromophenyl)acetaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 5. aobchem.com [aobchem.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. enamine.enamine.net [enamine.enamine.net]
- 8. benchchem.com [benchchem.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. fishersci.com [fishersci.com]
- 11. wcu.edu [wcu.edu]
- 12. vigon.com [vigon.com]
- 13. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for (2-Bromophenyl)acetaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b125969/docs#essential-safety-and-operational-guide-for-2-bromophenyl-acetaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)